Application Note: Unlocking Conformational Control with 4-Cyclopropylpyrrolidin-3-amine

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Compound of Interest

Compound Name:	*4-Cyclopropylpyrrolidin-3-amine*
Cat. No.:	*B13197530*

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Executive Summary

In the optimization of small molecule drugs, the **4-cyclopropylpyrrolidin-3-amine** scaffold represents a high-value "chimeric" building block. It synergizes the solubility and basicity of the pyrrolidine ring with the unique metabolic and steric properties of the cyclopropyl group. Unlike simple alkyl substitutions, the cyclopropyl moiety at the C4 position introduces significant conformational restriction and metabolic blockade, preventing common oxidative liabilities (e.g., C4-hydroxylation).

This guide details the handling, structural properties, and synthetic application of this building block, specifically focusing on its role in developing inhibitors for deubiquitinating enzymes (e.g., USP30) and kinases.

Structural & Physicochemical Properties

The "Cyclopropyl Effect" on Pyrrolidine Conformation

The introduction of a cyclopropyl group at C4 creates a unique steric vector. Unlike flexible ethyl or isopropyl groups, the cyclopropyl ring is rigid and electron-rich (pseudo-double bond character).

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- Stereochemistry: The building block exists primarily as cis (3R,4S or 3S,4R) and trans diastereomers. The cis-isomer is often preferred in inhibitor design (e.g., USP30 inhibitors) as it forces the substituents into a specific vector that mimics fused ring systems without the added molecular weight.
- Metabolic Stability: The C4 position of pyrrolidine is a metabolic "soft spot," prone to oxidation by CYP450 enzymes. The cyclopropyl group sterically shields this position and removes the abstractable hydrogen, significantly extending half-life (

).

Table 1: Physicochemical Profile of the Core Scaffold

Property	Value (Approx.)	Note
Molecular Weight	126.20 g/mol (Free base)	Low MW allows for fragment-based design.
ClogP	~0.8 - 1.2	Higher lipophilicity than unsubstituted pyrrolidine (-0.2).
pKa (Conj. Acid)	~9.5 (N1), ~8.5 (N3)	N1 is the more basic amine; N3 is typically acylated.
Key Isomer	cis-isomer	Critical for binding affinity in USP30 targets [1].

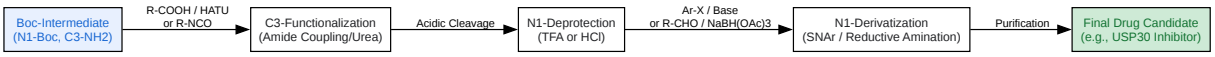
Sourcing & Preparation

While total synthesis is possible via [3+2] cycloaddition of azomethine ylides with vinyl cyclopropane, the standard workflow in medicinal chemistry relies on the commercially available Boc-protected intermediate:

- Target Reagent:tert-butyl 3-amino-4-cyclopropylpyrrolidine-1-carboxylate.[1][2]
- CAS Registry: 1064029-77-7 (Generic/Racemic), Specific enantiomers vary.
- Storage: Store at 2–8°C under inert atmosphere. Hygroscopic as a free base.

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Diagram 1: Strategic Derivatization Workflow



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Caption: Logical workflow for converting the Boc-protected building block into a bioactive scaffold. The C3-amine is typically functionalized first to avoid chemoselectivity issues.

Experimental Protocols

Protocol A: Regioselective Amide Coupling (C3-Position)

Objective: To acylate the primary amine at C3 while retaining the N1-Boc protection. This is the standard first step in library synthesis.

Materials:

- cis-tert-butyl 3-amino-4-cyclopropylpyrrolidine-1-carboxylate (1.0 equiv)
- Carboxylic Acid Partner (R-COOH) (1.1 equiv)
- HATU (1.2 equiv)
- DIPEA (N,N-Diisopropylethylamine) (3.0 equiv)
- Solvent: DMF (Anhydrous)

Procedure:

- Activation: In a dried vial, dissolve the Carboxylic Acid (1.1 equiv) in DMF (0.2 M concentration). Add HATU (1.2 equiv) and DIPEA (1.5 equiv). Stir at Room Temperature (RT) for 5–10 minutes to form the activated ester.
  - Expert Insight: Pre-activation prevents racemization of sensitive chiral acids.

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- Coupling: Add the **4-cyclopropylpyrrolidin-3-amine** scaffold (1.0 equiv) dissolved in minimal DMF. Add the remaining DIPEA (1.5 equiv).
- Reaction: Stir at RT for 2–4 hours. Monitor by LC-MS (Look for [M+Na]+ or [M-Boc]+ peaks).
- Workup: Dilute with EtOAc, wash with saturated $NaHCO_3$ (2x), water (1x), and brine (1x). Dry over Na_2SO_4.[3]
- Purification: Flash chromatography (Hexane/EtOAc).

Protocol B: N1-Deprotection & SNAr Functionalization

Objective: Removing the Boc group to expose the secondary amine for heteroaryl coupling (common in kinase/DUB inhibitors).

Step 1: Deprotection

- Dissolve the intermediate from Protocol A in DCM (0.1 M).
- Add TFA (Trifluoroacetic acid) (20% v/v).
- Stir for 1 hour.
- Critical Step: Concentrate in vacuo. Co-evaporate with toluene (3x) to remove residual TFA. Residual TFA will kill the subsequent SNAr reaction.

Step 2: SNAr (Nucleophilic Aromatic Substitution)

- Reagents: Deprotected Pyrrolidine (TFA salt), Heteroaryl Halide (e.g., 2-chloropyrimidine), Cs_2CO_3 (3.0 equiv), DMSO.
- Suspend the amine salt and Heteroaryl Halide (1.1 equiv) in DMSO.
- Add Cs_2CO_3 (3.0 equiv).
- Heat to 80–100°C for 4–12 hours.
    - Troubleshooting: If the reaction is sluggish, add a catalytic amount of KF (potassium fluoride) to increase the nucleophilicity of the amine or switch to Buchwald-Hartwig

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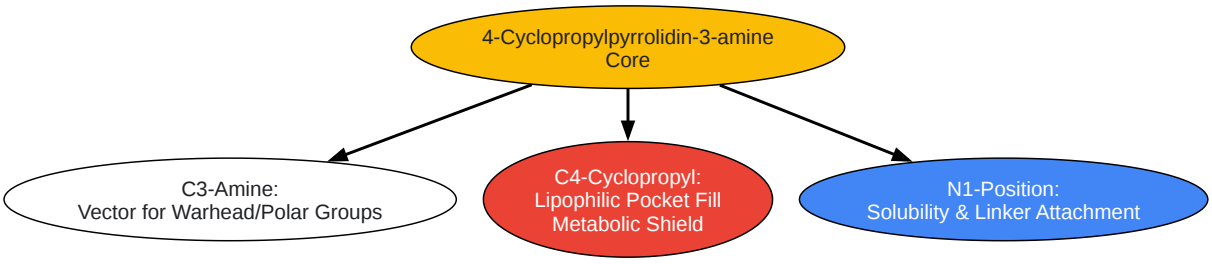
conditions (Pd_2dba_3/Xantphos) if the aryl halide is unreactive [2].

Case Study: USP30 Inhibitor Design

Recent patent literature highlights the utility of this scaffold in inhibiting Ubiquitin Specific Peptidase 30 (USP30), a mitochondrial deubiquitinase linked to Parkinson's disease [1].

- The Challenge: Designing a selective inhibitor that binds the USP30 catalytic site without inhibiting other DUBs.
- The Solution: The cis-4-cyclopropylpyrrolidine-3-amine core was utilized to link a cyanopyrrolidine warhead (covalent binder) with a heteroaryl cap.
- Outcome: The cyclopropyl group provided the necessary hydrophobic bulk to fill the S2 pocket of the enzyme, improving potency by >10-fold compared to the unsubstituted pyrrolidine analog.

Diagram 2: Structural Logic of the Scaffold



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Caption: Pharmacophore dissection of the building block showing the functional role of each position.

Analytical Characterization

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When validating the synthesis, specific NMR signatures confirm the integrity of the cyclopropyl ring:

- ^{1}H NMR (DMSO-d_6):
  - Cyclopropyl High-Field Signals: Look for multiplets at δ 0.1 – 0.6 ppm. These are diagnostic and distinct from alkyl methyls (usually ~0.9 ppm).
  - Methine Protons: The C4-H and C3-H protons often appear as complex multiplets around δ 1.5 – 2.5 ppm, heavily influenced by the cis/trans relationship.
- ^{13}C NMR:
  - Cyclopropyl CH_2 carbons appear at very high field (δ 2–10 ppm).

References

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